

Introduction and Key Properties of 2,3,4,5-Tetrabromobenzoic Acid

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2,3,4,5-Tetrabromobenzoic acid

CAS No.: 27581-13-1

Cat. No.: S1493460

[Get Quote](#)

2,3,4,5-Tetrabromobenzoic Acid (TBBA) is a high-production-volume brominated aromatic compound. Its significance in research stems from its role as a primary metabolite of the flame retardant **2-Ethylhexyl 2,3,4,5-tetrabromobenzoate (EH-TBB or TBB)** [1] [2] [3]. The table below summarizes its core identifiers and physical characteristics.

- **Chemical Abstract Service (CAS) No.:** 27581-13-1 [4]
- **Molecular Formula:** C₇H₂Br₄O₂ [5]
- **Molecular Weight:** 549.92 g/mol (for the ester precursor EH-TBB; the molecular weight of TBBA itself is typically inferred from its structure) [3] [6]
- **Physical Form:** Solid (based on its classification as a Certified Reference Material) [4]
- **Melting Point:** -93 °C (for the 2-Ethylhexyl Ester form, TBBA's precursor) [6]
- **Boiling Point:** 110.6 °C (for the 2-Ethylhexyl Ester form) [4]
- **Density:** 1.785±0.06 g/cm³ (Predicted, for the 2-Ethylhexyl Ester form) [6]

TBBA as a Metabolic Intermediate

Role in Xenobiotic Metabolism In vivo and in vitro studies confirm that TBBA is a major metabolite of EH-TBB. This metabolic pathway is significant for understanding the environmental fate and biological impact of this class of flame retardants [2] [3].

Experimental Protocol: In Vivo Metabolite Identification in Rodents

- **Objective:** To identify and quantify TBBA as a metabolite of EH-TBB in a mammalian model.
- **Materials:**
 - **[14C]-labeled EH-TBB** (e.g., specific activity ~0.1 $\mu\text{mol/kg}$) [2].
 - Female Sprague-Dawley rats or male B6C3F1 mice.
 - Metabolism cages for separate collection of urine and feces.
 - Liquid Scintillation Counter (LSC) for measuring [14C]-radioactivity.
 - Analytical instruments: LC-MS/MS or HRMS for metabolite identification.
 - Solvents: Methanol, n-hexane, toluene [1] [4].
- **Procedure:**
 - **Dosing:** Administer a single oral dose (e.g., 0.1 to 100 $\mu\text{mol/kg}$) of [14C]-EH-TBB to animals via gavage [2].
 - **Sample Collection:** House animals in metabolism cages. Collect urine and feces samples at predetermined intervals (e.g., 0-24, 24-48, 48-72 hours) post-administration.
 - **Radioactivity Measurement:** Homogenize fecal samples. Aliquot urine and fecal homogenates for analysis by LSC to determine the total excretion and recovery of the administered dose [2].
 - **Metabolite Profiling:**
 - **Urine Analysis:** Extract urine samples with organic solvents like methanol. Analyze extracts via LC-MS/MS. TBBA and its conjugates (e.g., TBBA-sulfate, TBBA-glycine) are expected in urine, while the parent EH-TBB is not [2].
 - **Feces Analysis:** Extract feces with solvents such as n-hexane or toluene/THF mixtures [4]. Analyze for the presence of both the parent EH-TBB and the TBBA metabolite [2].
- **Key Data Interpretation:** In a typical study, over 72 hours, cumulative excretion via feces may range from 39-60%, while urinary excretion ranges from 54% to 37%, depending on the dose. The presence of TBBA conjugates in urine indicates significant phase II metabolism [2].

Cytotoxicity and Biomarker Analysis

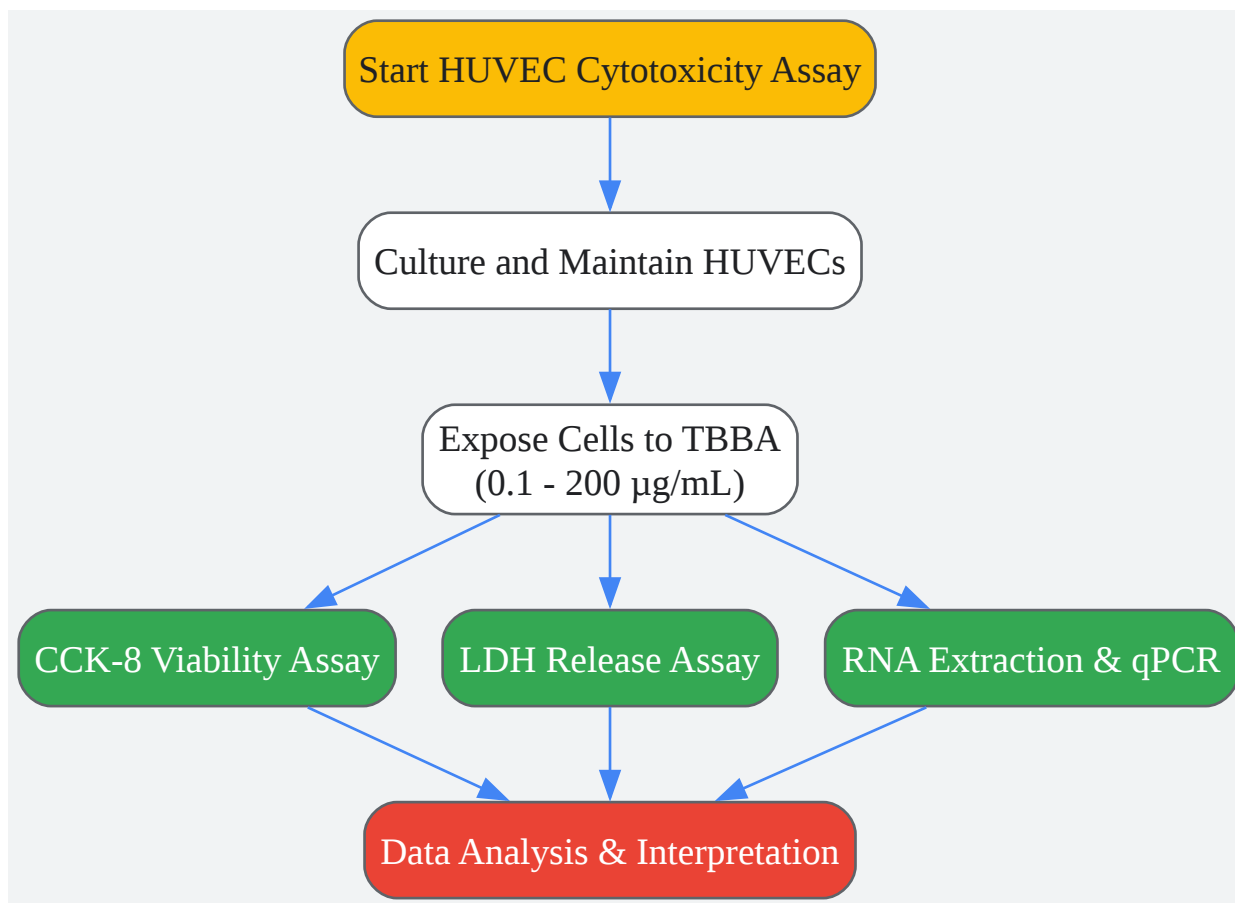
TBBA demonstrates significant cytotoxicity, particularly in human umbilical vein endothelial cells (HUVECs), and can influence key cellular pathways.

Experimental Protocol: Cell Viability and Gene Expression in HUVECs

- **Objective:** To assess the cytotoxic effects of TBBA and its impact on vascular function-related genes.
- **Materials:**
 - **Cell Line:** Human Umbilical Vein Endothelial Cells (HUVECs).
 - **Test Compounds:** TBBA (purity >98%), dissolved in methanol as a stock solution (e.g., 1000 mg/L) [1].
 - **Assay Kits:** Cell Counting Kit-8 (CCK-8) for cell viability, Lactate Dehydrogenase (LDH) assay kit for cytotoxicity.

- **qPCR Equipment and Reagents:** For quantitative analysis of gene expression.
- **Procedure:**
 - **Cell Culture and Exposure:** Maintain HUVECs in appropriate medium. Expose cells to a concentration range of TBBA (e.g., 0.1 to 200 µg/mL) for 24-72 hours [1].
 - **Cell Viability Assay (CCK-8):**
 - Seed HUVECs in a 96-well plate.
 - After exposure, add CCK-8 reagent to each well and incubate for 1-4 hours.
 - Measure the absorbance at 450 nm. Calculate cell viability as a percentage of the solvent control [1].
 - **Cytotoxicity Assay (LDH Leakage):**
 - Use the culture supernatant from the exposed cells.
 - Follow the manufacturer's protocol for the LDH assay kit. Increased LDH release indicates loss of membrane integrity and cell death [1].
 - **Gene Expression Analysis (qPCR):**
 - Extract total RNA from exposed HUVECs.
 - Synthesize cDNA and perform qPCR for target genes such as **Endothelial Nitric Oxide Synthase (eNOS)**, **Inducible NOS (iNOS)**, and **Vascular Endothelial Growth Factor A (VEGFA)** [1].
 - Normalize data using housekeeping genes (e.g., GAPDH, β-actin) and analyze using the $2^{(-\Delta\Delta Ct)}$ method.
- **Key Data Interpretation:** TBBA is more cytotoxic than its parent compound, EH-TBB. A concentration of 50 µg/mL TBBA can reduce cell viability to approximately 63% compared to the control. Exposure to TBBA may also lead to the down-regulation of eNOS and up-regulation of iNOS and VEGFA, suggesting potential disruption of vascular homeostasis [1].

The following diagram illustrates the experimental workflow for cytotoxicity and biomarker analysis in HUVECs.



[Click to download full resolution via product page](#)

Analytical Methods and Data

Quantitative Cytotoxicity Profile The table below summarizes the cytotoxic effects of TBBA and related compounds on HUVECs, as measured by CCK-8 assay [1].

Compound	Concentration (µg/mL)	Cell Viability (% of Control)	Key Observations
TBBA	50	~63%	More cytotoxic than parent compound TBB (EH-TBB)
TBBA	Information missing from search results	Information missing from search results	Induces cell cycle arrest

Compound	Concentration (µg/mL)	Cell Viability (% of Control)	Key Observations
TBB (EH-TBB)	50	~86%	Parent compound; less toxic than its metabolite
TBMEHP	1.0	Information missing from search results	Metabolite of TBPH; induces cell cycle arrest
Control	N/A	100%	Solvent (e.g., methanol) only

Physical-Chemical Properties and Safety Data Key data for handling and analysis are listed below [4] [6].

Parameter	Specification	Context/Note
CAS No.	27581-13-1	TBBA [4]
CAS No. (Precursor)	183658-27-7	EH-TBB (TBB) [3] [6]
Molecular Formula (Precursor)	C15H18Br4O2	EH-TBB [3] [6]
Molecular Weight (Precursor)	549.92 g/mol	EH-TBB [3] [6]
Boiling Point	477.5±40.0 °C (Predicted)	For EH-TBB [6]
Flash Point	40 °F (4 °C)	For a solution in Toluene:THF [4]
Hazard Statements	H302, H315, H319, H335	Harmful if swallowed, skin irritation, serious eye irritation, respiratory irritation [6]

Safety and Regulatory Considerations

Handling and Storage

- **Personal Protective Equipment (PPE):** Wear protective gloves, eye protection, and suitable clothing to prevent skin and eye contact. Use respiratory protection if ventilation is inadequate [4] [6].
- **Storage:** Store in a tightly closed container, sealed and dry, at room temperature. Protect from light, as EH-TBB is light-sensitive [6].
- **Flammability:** Solutions in certain solvents (e.g., toluene/THF) are highly flammable and have low flash points. Keep away from heat and ignition sources [4].

Regulatory Status

- The parent compound, **2-Ethylhexyl-2,3,4,5-tetrabromobenzoate (TBB)**, is listed as a chemical of concern in regulatory updates. For instance, Massachusetts has finalized regulations prohibiting the sale of certain consumer products containing TBB at levels exceeding 1000 ppm [7].
- TBBA itself, as a metabolite, is subject to risk assessment. A Biomonitoring Equivalent (BE) for risk assessment has been established, indicating its importance in human biomonitoring and public health evaluation [3].

Conclusion

2,3,4,5-Tetrabromobenzoic Acid is a molecule of significant interest primarily due to its role as a bioactive metabolite of widely used brominated flame retardants. Researchers should handle it with care due to its cytotoxicity and potential to disrupt vascular endothelial function. Its reliable detection in biological and environmental samples is crucial for assessing exposure and understanding the toxicological profile of its parent compounds.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Effects of novel brominated flame retardants and ... [sciencedirect.com]
2. Disposition of the Emerging Brominated Flame Retardant, 2 ... [pubmed.ncbi.nlm.nih.gov]
3. , 2 , 3 , 4 - 5 -Ethylhexyl Ester Tetrabromobenzoic Acid 2 [scbt.com]

4. CAS No. 27581-13-1 - 2, 3, 4, 5 - Tetrabromobenzoic - AccuStandard acid [accustandard.com]

5. , 2, 3, 4 - 5 | C₇H₄Br₄O₂ | CID... - PubChem 42

[pubchem.ncbi.nlm.nih.gov]

6. -Ethylhexyl 2, 2, 3, 4 -tetrabromobenzoate | 183658-27-7 5 [chemicalbook.com]

7. Summary of Regulation and Standard Updates (June, 2025) [cmatesting.org]

To cite this document: Smolecule. [Introduction and Key Properties of 2,3,4,5-Tetrabromobenzoic Acid]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1493460#2-3-4-5-tetrabromobenzoic-acid-as-chemical-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. molecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com